Analytical techniques for pyrazine carboxylic acid characterization

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Compound of Interest

Compound Name:	*5-Amino-3,6-dichloropyrazine-2-carboxylic acid*
CAS No.:	*1632286-29-3*
Cat. No.:	*B2456125*

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Application Note: Advanced Analytical Protocols for Pyrazine Carboxylic Acid (POA) Characterization

Abstract

Pyrazine carboxylic acid (POA), also known as pyrazinoic acid, is the pharmacologically active metabolite of the first-line tuberculosis drug Pyrazinamide (PZA).[1][2][3] Accurate characterization of POA is critical for pharmacokinetic studies, impurity profiling in PZA synthesis, and resistance monitoring. This guide provides field-proven protocols for the spectroscopic identification, chromatographic quantification (HPLC/LC-MS), and solid-state analysis of POA. It emphasizes the physicochemical challenges posed by POA's amphiprotic nature (pKa ≈ 2.9) and offers robust solutions for method development.

Physicochemical Context & Analytical Strategy

The Challenge: POA is a small, highly polar, amphiprotic molecule. Unlike its parent prodrug PZA, POA contains a carboxylic acid group that ionizes at physiological pH.

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- pKa: ~2.9 (Carboxylic acid proton).[1][2]
- Solubility: Soluble in water; limited solubility in non-polar organic solvents.
- Chromatographic Behavior: On standard C18 columns, POA often elutes near the void volume due to high polarity, necessitating pH control or ion-pairing strategies.

Metabolic Pathway Visualization: The following diagram illustrates the conversion of PZA to POA by the bacterial enzyme pyrazinamidase (PncA), the critical step for therapeutic efficacy.

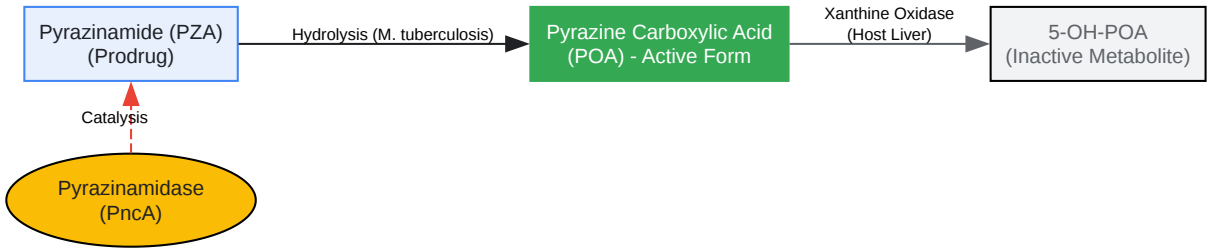

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Figure 1: Metabolic activation of Pyrazinamide to Pyrazine Carboxylic Acid and subsequent hydroxylation.

Spectroscopic Identification

Differentiation between PZA and POA is primarily achieved by observing the shift from an amide to a carboxylic acid functionality.

A. FTIR Spectroscopy

- Objective: Confirm the presence of the carboxylic acid group.
- Key Bands:
  - POA (Acid): Strong C=O stretching vibration typically appears at 1715–1732 cm^{-1}. The O-H stretch of the carboxylic acid forms a broad band (often overlapping with C-H stretches) around 2500–3000 cm^{-1}.

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- PZA (Amide): The amide I band (C=O) appears at lower frequencies (1659–1678 cm^{-1}) due to resonance, and distinct N-H stretching doublets are visible at 3100–3400 cm^{-1}.

- Protocol: Prepare a KBr pellet (1 mg sample in 100 mg KBr) or use ATR-FTIR. Scan range: 4000–400 cm^{-1}.

B. Nuclear Magnetic Resonance (NMR)

- Solvent: DMSO-d6 or D_2O.

- ^{1}H NMR: The pyrazine ring protons appear as a singlet (or tight multiplets depending on resolution) in the aromatic region (8.7–9.2 ppm).

- ^{13}C NMR: The carbonyl carbon of the carboxylic acid in POA resonates downfield (~163 ppm), distinct from the amide carbonyl of PZA.

Chromatographic Quantification (HPLC & LC-MS/MS)

This is the core technique for biological and pharmaceutical quantification.

Critical Method Development Insight:

Because POA has a pKa of 2.9, it exists as a negatively charged carboxylate anion at neutral pH (7.0), resulting in zero retention on C18 columns.

- Solution: You must suppress ionization by lowering the mobile phase pH to < 2.5 OR use an ion-pairing agent. The protocol below uses pH suppression for robustness and MS compatibility.

Protocol 1: High-Performance Liquid Chromatography (HPLC-UV)

- Application: Purity assay, pharmaceutical formulation analysis.[4]

- System: Agilent 1260/1290 or equivalent with DAD/UV detector.

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Parameter	Specification	Rationale
Column	C18 (e.g., Zorbax Eclipse XDB or Hypersil C8), 150 x 4.6 mm, 3.5 or 5 µm	Standard RP stationary phase; 3.5 µm offers better resolution.
Mobile Phase A	20 mM Potassium Dihydrogen Phosphate (KH_2PO_4), adjusted to pH 2.5 with Orthophosphoric Acid	Low pH keeps POA in unionized (COOH) form, increasing hydrophobicity and retention.
Mobile Phase B	Acetonitrile (ACN)	Organic modifier for elution.
Isocratic Ratio	95% Buffer : 5% ACN	High aqueous content is needed to retain the polar POA.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.[5]
Detection	UV @ 268 nm	Lambda max for the pyrazine ring.
Retention Time	POA: ~2.5 - 3.5 min PZA: ~5.0 - 6.5 min	POA elutes before PZA due to higher polarity.

Protocol 2: LC-MS/MS for Bioanalysis (Plasma)

- Application: Pharmacokinetics (PK) in human/animal plasma.
- Sensitivity: Lower Limit of Quantitation (LLOQ) ~50 ng/mL.[6]

Sample Preparation (Liquid-Liquid Extraction):

- Aliquot 100 µL plasma.[6]
- Add 10 µL Internal Standard (e.g., Pyrazine-d4 or 6-Cl-PZA).
- Add 10 µL 5% Formic Acid (Critical: Acidify plasma to ensure POA extracts into organic layer).

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- Add 1 mL MTBE (Methyl tert-butyl ether) or Ethyl Acetate.
- Vortex (5 min) and Centrifuge (10,000 rpm, 5 min).
- Evaporate supernatant to dryness and reconstitute in Mobile Phase.

MS/MS Conditions:

- Ionization: ESI Positive Mode (POA forms [M+H]+).
- MRM Transitions:
  - POA: m/z 125.0 → 80.9 (Quantifier), 125.0 → 53.0 (Qualifier).
  - PZA: m/z 124.0 → 81.0.

LC-MS Workflow Diagram:

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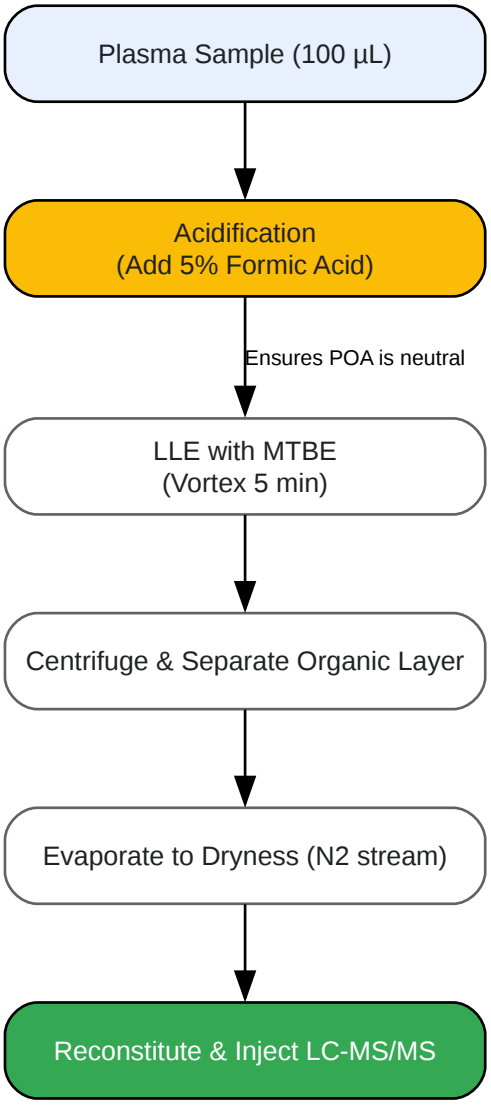

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Figure 2: Sample preparation workflow for LC-MS/MS quantification of POA in plasma.

Solid-State Characterization (Polymorphism)

While Pyrazinamide (PZA) has four well-known polymorphs (

), Pyrazinoic Acid (POA) also exhibits polymorphism, though it is less frequently discussed in basic literature.

- Polymorphs: POA is known to exist in at least two un-ionized polymorphic forms.[7] It can also form co-crystals and eutectics with other pyridine carboxamides.[7]

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- XRD Analysis: Powder X-Ray Diffraction (PXRD) is the gold standard for distinguishing these forms.
  - Technique: Cu K

    radiation (1.5406 Å).
  - Differentiation: Unique diffraction peaks (2

) will distinguish pure POA from PZA and between POA polymorphs. (Note: PZA

    -form has characteristic peaks at 2

    ≈ 17.6°).
- DSC (Differential Scanning Calorimetry):
  - POA Melting Point: ~222–225 °C.[8]
  - Protocol: Heat at 10 °C/min. Look for endotherms indicating melting or solid-solid transitions.

Electrochemical Analysis (Emerging Technique)

For resource-limited settings where HPLC is unavailable, electrochemical sensors offer a viable alternative.

- Mechanism: Reduction of the pyrazine ring at the electrode surface.
- Electrode: Screen-Printed Carbon Electrodes (SPCE) modified with Poly-histidine or Graphene Oxide.
- Technique: Square Wave Voltammetry (SWV) or Differential Pulse Voltammetry (DPV).
- Reduction Potential: POA typically shows a reduction peak around -0.8 to -1.1 V (vs. Ag/AgCl), depending on pH.
- Advantages: Rapid, portable, and requires no organic solvents.

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